Application Note: Stereoselective Synthesis of 2',3'-Dideoxy-3'-fluorouridine (FddU)

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Compound of Interest	
Compound Name:	*2',3'-Dideoxy-3'-fluorouridine*
CAS No.:	*207128-22-1*
Cat. No.:	*B7800380*

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Introduction & Mechanistic Rationale

The synthesis of 3'-substituted-2',3'-dideoxynucleosides presents a stereochemical challenge: the incoming substituent (fluorine) must mimic the spatial orientation of the natural 3'-hydroxyl group (ribo configuration) to maintain biological affinity for viral polymerases.

Direct nucleophilic fluorination of a 3'-hydroxyl group (using DAST or Deoxo-Fluor) typically proceeds via an S

2 mechanism, resulting in inversion of configuration (xylo product), which is often biologically inactive. To achieve the desired ribo-fluorine configuration, this protocol employs a Double Inversion Strategy:

- First Inversion: Intramolecular cyclization of the 2'-deoxyuridine base oxygen (O2) onto the 3'-position creates a rigid 2,3'-anhydronucleoside bridge. This step inverts the 3'-center from ribo (down) to xylo (up, locked in the bridge).
- Second Inversion: Nucleophilic attack by fluoride opens the bridge from the bottom face (S

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2), restoring the ribo (down) configuration for the fluorine atom.

Retrosynthetic Analysis

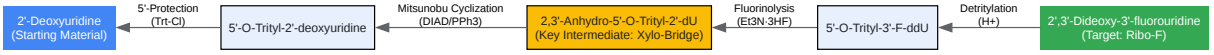

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Figure 1: Retrosynthetic pathway utilizing the anhydro-bridge strategy to control C3' stereochemistry.

Experimental Protocol

Materials & Reagents[1][2][3][4][5][6][7][8][9][10][11]

- Starting Material: 2'-Deoxyuridine (High Purity >99%)
- Reagents: Trityl Chloride (Trt-Cl), Pyridine, Triphenylphosphine (PPh), Diisopropyl azodicarboxylate (DIAD), Triethylamine trihydrofluoride (Et N·3HF), Acetic Acid.[1]
- Solvents: Anhydrous DMF, Dioxane, Ethanol, Dichloromethane (DCM).

Step 1: 5'-O-Protection

Objective: Selectively protect the primary 5'-hydroxyl group to prevent side reactions during cyclization.

- Suspend 2'-Deoxyuridine (10.0 g, 43.8 mmol) in anhydrous Pyridine (100 mL).
- Add Trityl Chloride (13.4 g, 48.0 mmol) portion-wise at room temperature.
- Heat the mixture to 60°C for 4 hours. Monitor by TLC (DCM:MeOH 9:1) until starting material is consumed.

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- Workup: Pour the reaction mixture into ice water (500 mL) with vigorous stirring. A white precipitate (5'-O-Trityl-2'-deoxyuridine) will form.
- Filter the solid, wash with cold water (3 x 50 mL), and dry in a vacuum oven at 40°C.
- Yield Expectation: ~85-90%.

Step 2: 2,3'-Anhydro Bridge Formation (Mitsunobu Cyclization)

Objective: Invert the C3' stereochemistry and lock the conformation by forming the oxygen bridge between C3' and the Uracil C2.

- Dissolve 5'-O-Trityl-2'-deoxyuridine (10.0 g, 21.2 mmol) and Triphenylphosphine (6.7 g, 25.5 mmol) in anhydrous THF (150 mL).
- Cool the solution to 0°C in an ice bath.
- Add DIAD (5.0 mL, 25.5 mmol) dropwise over 20 minutes. The solution typically turns yellow.
- Allow the reaction to warm to room temperature and stir for 12 hours.
- Workup: Concentrate the solvent under reduced pressure.
- Purification: The crude residue is often a gum. Triturate with diethyl ether to precipitate triphenylphosphine oxide (TPPO). Filter off the TPPO. Purify the filtrate via flash column chromatography (SiO

  , Ethyl Acetate/Hexane gradient).
- Key Intermediate:2,3'-Anhydro-5'-O-trityl-2'-deoxyuridine.
- Yield Expectation: ~75-80%.

Step 3: Fluorinolysis (Ring Opening)

Objective: Open the anhydro bridge with fluoride to install the fluorine atom at C3' with inversion (restoring ribo configuration).

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- Dissolve the 2,3'-Anhydro intermediate (5.0 g, 11.0 mmol) in anhydrous Dioxane (50 mL).
- Add Triethylamine Trihydrofluoride (Et

  N·3HF) (9.0 mL, 55 mmol) and Triethylamine (3.0 mL). Note: Et

  N·3HF is safer than anhydrous HF but requires careful handling.
- Heat the reaction in a sealed pressure vessel (Teflon-lined) at 120°C for 24–48 hours.
  - Process Tip: The high temperature is required to overcome the steric strain and energy barrier of opening the rigid bridge.
- Workup: Cool to room temperature. Carefully neutralize by pouring into a saturated NaHCO

  solution (slow addition, gas evolution).
- Extract with DCM (3 x 100 mL). Dry organics over MgSO

  and concentrate.
- Product:5'-O-Trityl-3'-fluoro-2',3'-dideoxyuridine.

Step 4: Deprotection & Final Purification

Objective: Remove the trityl group to yield the final API.

- Dissolve the crude fluorinated intermediate in 80% Acetic Acid (aq) (50 mL).
- Heat to 60°C for 2 hours.
- Workup: Concentrate to dryness under vacuum. Co-evaporate with ethanol (3x) to remove traces of acetic acid.
- Purification: The residue contains Trityl-OH and the product. Purify via reverse-phase HPLC (C18 column, Water/Acetonitrile gradient) or silica flash chromatography (DCM:MeOH 95:5).
- Final Product:**2',3'-Dideoxy-3'-fluorouridine** (FddU). Recrystallize from Ethanol/Ether if necessary.

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Analytical Data & QC Specifications

Test	Method	Acceptance Criteria
Identity	H NMR (DMSO-d)	H3' multiplet at 5.2-5.4 ppm (geminal H-F coupling). Absence of Trityl aromatic protons.
Fluorine Identity	F NMR	Single peak at -175 to -180 ppm (decoupled).
Purity	HPLC (UV 254 nm)	> 98.0%
Stereochemistry	NOESY NMR	NOE correlation between H3' and H6 confirms ribo (F-down) configuration (H3' is up).
Mass Spec	LC-MS (ESI+)	[M+H] = 231.07 (Calc. for C H FN O)

Reaction Workflow Diagram

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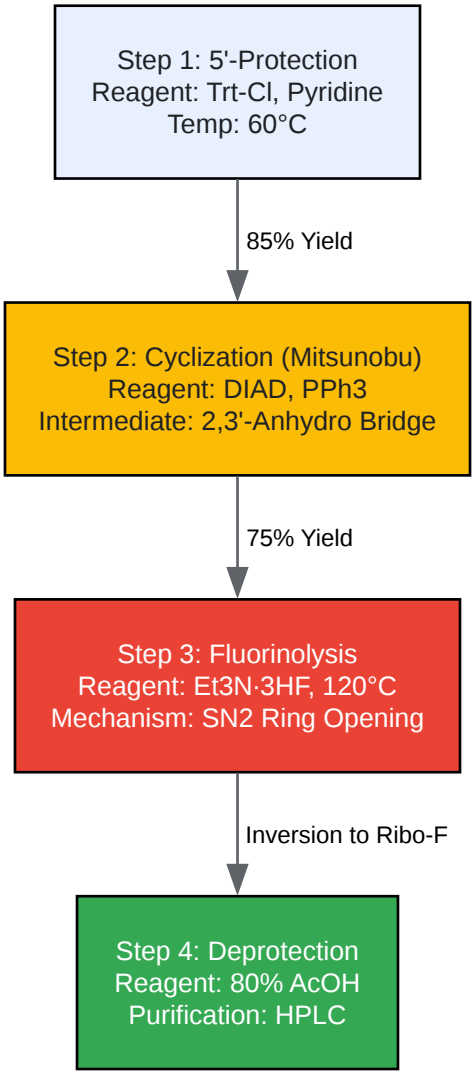

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Figure 2: Step-by-step experimental workflow for FddU synthesis.

Safety & Handling

- Triethylamine Trihydrofluoride (Et

  N·3HF): Highly corrosive and toxic. It releases HF fumes upon heating. All reactions using this reagent must be performed in a fume hood using plastic (HDPE/Teflon) labware where possible, or glass pressure vessels checked for integrity. Calcium gluconate gel must be available in the lab for HF burns.

- DIAD: Shock sensitive and toxic. Store in a refrigerator.

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Sources

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